

calcium adipate phase transition management

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Calcium adipate

CAS No.: 7486-40-0

Cat. No.: S599364

Get Quote

Experimental Data & Synthesis Protocols

For experimental design and baseline comparison, the following data on **Calcium Adipate**'s properties and synthesis methods are summarized.

Table 1: Key Properties of Calcium Adipate Monohydrate

Property	Value / Description	Measurement Technique	Relevance to Phase Management
Crystal System	Triclinic	Powder X-ray Diffraction (XRD)	Influences anisotropy in thermal expansion and phase transition behavior [1].
Space Group	P-1(2)	Powder X-ray Diffraction (XRD)	Defines the crystal's symmetry and packing [1].
Thermal Stability	Up to 103 °C	Thermogravimetric Analysis (TGA)	Critical operating limit; defines the temperature window for phase transition studies before decomposition [1].
Optical Band Gap	5.3 eV	Diffuse Reflectance Measurement	Suggests material is an insulator; may be relevant for specific applications [1].

Table 2: Synthesis Methods for Calcium Adipate

Method	Key Steps & Parameters	Advantages	Considerations
Neutralization Reaction [2]	React adipic acid with calcium hydroxide in aqueous solution. Molar ratio 1:1 , room temperature, constant stirring.	Simple, straightforward, high-yield (>95%).	Control pH (6.5-7.5) for complete neutralization.
Single Gel Diffusion [1]	Grow single crystals using silica gel. Adipic acid in gel, calcium solution diffuses from top.	Produces high-quality single crystals for structural studies.	Slow process; requires optimization of gel density and aging time [1].
Alternative Calcium Sources [2]	Use CaCO ₃ or CaO with adipic acid. Requires elevated temperatures.	More economical for industrial-scale production.	Reaction with CaCO ₃ releases CO ₂ ; reaction with CaO is highly exothermic (requires careful temperature control).

Troubleshooting Common Experimental Challenges

Here are solutions to frequently encountered issues during synthesis and analysis, derived from general experimental principles and the specific data available.

- **Challenge: Inconsistent or Poor Crystal Quality**

- **Potential Cause:** Rapid, uncontrolled precipitation during synthesis.
- **Solution:** For single crystals, use the **Single Gel Diffusion Technique** [1]. The gel medium suppresses convection, allowing for slow, controlled diffusion of reactants and better crystal growth. For powder samples, ensure slow addition of reactants with vigorous stirring and consider using lower reaction temperatures (e.g., 35-45°C) to control nucleation rates [2].

- **Challenge: Low Product Yield or Incomplete Reaction**

- **Potential Cause:** Incorrect reactant stoichiometry or sub-optimal pH.
- **Solution:** Adhere to a strict 1:1 molar ratio of adipic acid to calcium source. Use pH monitoring and maintain the reaction solution at a pH between **6.5 and 7.5** to ensure complete conversion

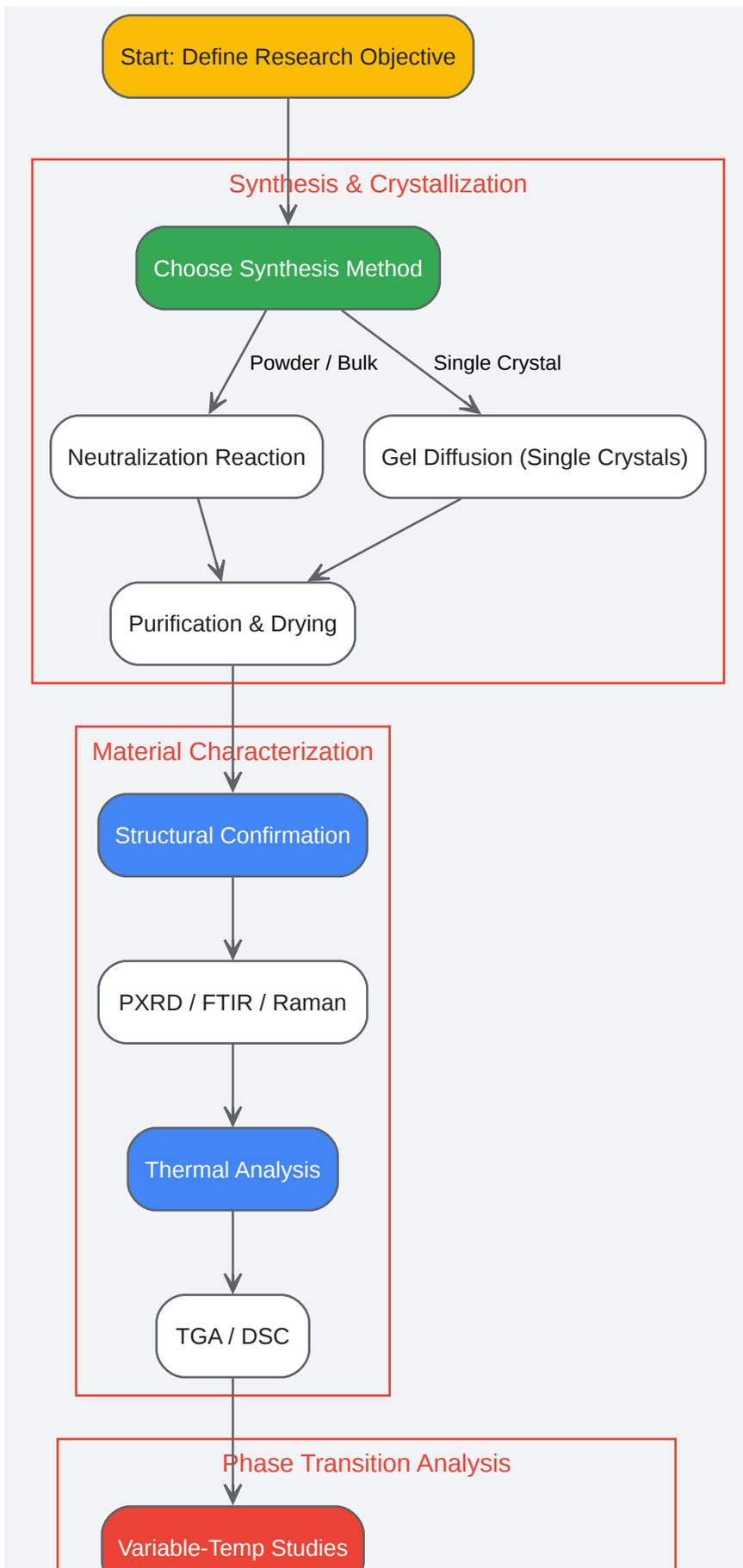
and prevent side products [2].

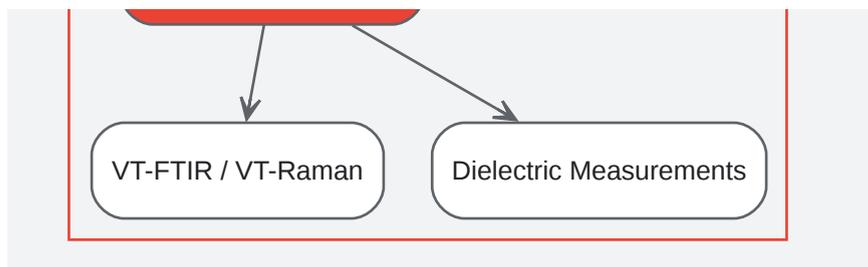
- **Challenge: Uncertainty in Phase Transition Identification**

- **Potential Cause:** Reliance on a single characterization technique.
- **Solution:** Employ complementary methods. Use **Thermogravimetric Analysis (TGA)** to determine decomposition temperatures and confirm hydrate content (e.g., monohydrate) [1]. Combine with **Differential Scanning Calorimetry (DSC)** to identify melting points, solid-solid transitions, and measure latent heat. **Vibrational spectroscopy (FTIR, Raman)** at different temperatures can also track structural changes during a phase transition [1].

Experimental Workflow for Phase Characterization

The diagram below outlines a logical workflow for synthesizing and characterizing **calcium adipate**, integrating the methods and troubleshooting points above.





Click to download full resolution via product page

This structured approach and referenced data provide a solid foundation for your experiments. The scientific community would greatly benefit from a dedicated resource that compiles empirical troubleshooting knowledge in this area.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Thermal degradation and spectroscopic studies of single- ... [[link.springer.com](#)]
2. Buy Calcium adipate | 7486-40-0 [[smolecule.com](#)]

To cite this document: Smolecule. [calcium adipate phase transition management]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b599364#calcium-adipate-phase-transition-management>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com